

# physical properties of 1-Methylcyclohexanamine

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 1-Methylcyclohexanamine

CAS No.: 6526-78-9

Cat. No.: B1304961

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **1-Methylcyclohexanamine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction: Defining the Core Moiety

**1-Methylcyclohexanamine** (CAS: 6526-78-9) is a primary aliphatic amine characterized by an amino group and a methyl group attached to the same carbon atom of a cyclohexane ring.[1] This structure imparts specific physical and chemical properties that make it a valuable building block and intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[1] Understanding its physical properties is paramount for its safe handling, effective use in reactions, and for the purification of its derivatives.

This guide provides a detailed examination of the core physical properties of **1-Methylcyclohexanamine**, the experimental methodologies for their determination, and the spectroscopic profile used for its structural verification.

Identifier	Value	Source
IUPAC Name	1-Methylcyclohexan-1-amine	[1][2]
Synonyms	1-Amino-1-methylcyclohexane, 1-Methylcyclohexylamine	[1][2][3]
CAS Number	6526-78-9	[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N	[1][2][4]
Molecular Weight	113.20 g/mol	[1][5][6]
SMILES	CC1(N)CCCCC1	[1][4]

## Core Physicochemical Properties

The physical properties of a compound dictate its behavior under various conditions and are crucial for designing experimental setups, from reaction conditions to purification protocols.

Property	Value	Source
Appearance	Colorless to pale yellow liquid with a distinct amine odor	[1]
Boiling Point	142-142.5 °C at 160 Torr	[2]
Melting Point	39-40 °C	[2]
Density	0.8652 g/cm <sup>3</sup> at 10 °C	[2]
Flash Point	27.5 ± 9.7 °C	[2]
Solubility	Soluble in water and organic solvents	[1]

## Field Insights:

- **Boiling Point:** The boiling point being provided at reduced pressure (160 Torr) is significant. It suggests that the compound may be sensitive to higher temperatures required for boiling at

atmospheric pressure. Researchers often use vacuum distillation for such compounds to prevent thermal decomposition.

- **Melting Point:** With a melting point of 39-40 °C, the compound can exist as a solid at or slightly below typical room temperature, which is an important consideration for storage and handling.
- **Solubility:** The general solubility in water is attributed to the ability of the primary amine group to form hydrogen bonds.[1] This property is critical for aqueous workups during synthesis. Its solubility in organic solvents makes it versatile for a wide range of reaction media.

## Experimental Determination of Physical Properties

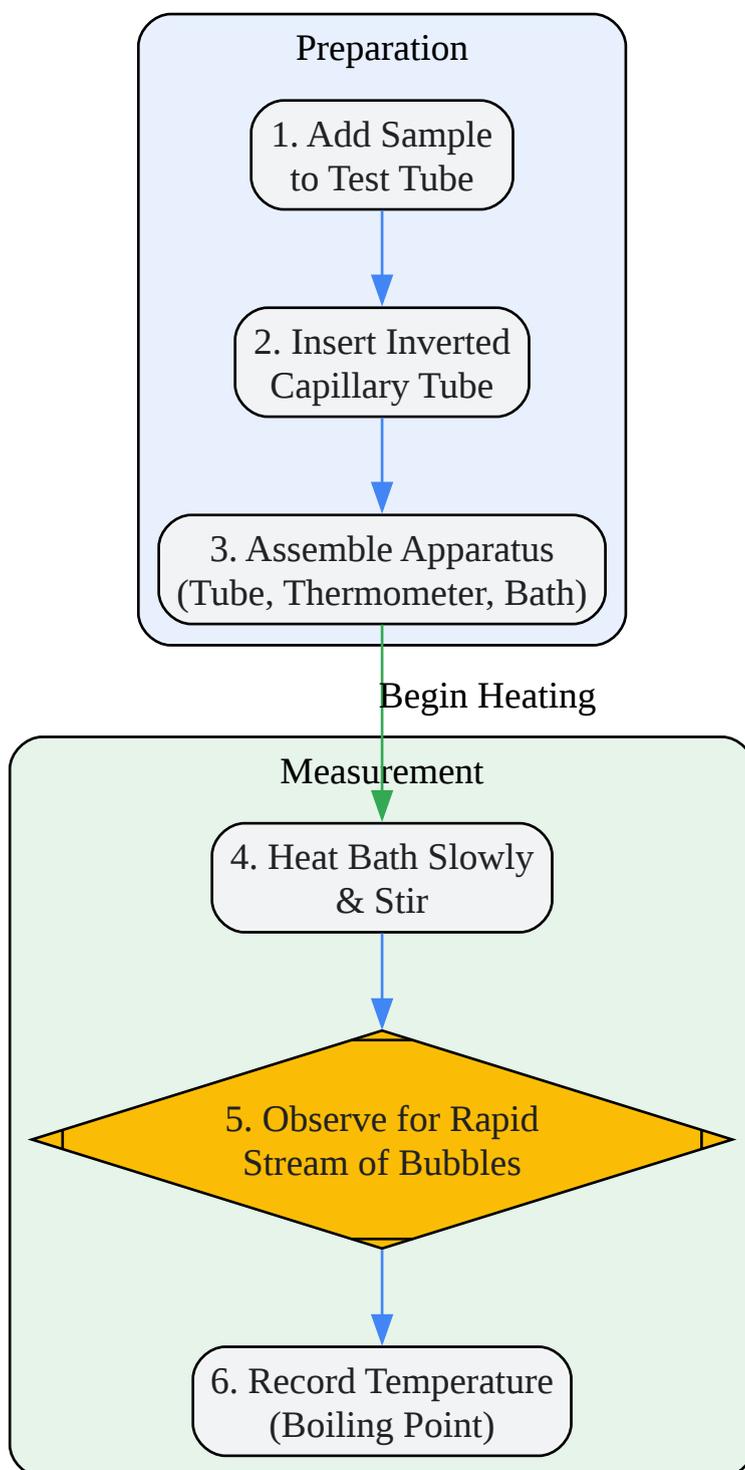
To ensure scientific integrity, physical properties must be verifiable through standardized experimental protocols. These methods are designed to be self-validating systems, providing reliable and reproducible data.

### Boiling Point Determination via the Capillary Method

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[7] Accurately determining this property is essential for distillation-based purification and for characterizing the substance's purity.

- **Sample Preparation:** Add 2-3 mL of **1-Methylcyclohexanamine** to a small test tube.
- **Capillary Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb. Suspend the apparatus in a heating bath (e.g., paraffin oil).[7]
- **Heating:** Gently heat the bath while stirring to ensure uniform temperature distribution.
- **Observation:** Observe the capillary tube. As the temperature rises, air trapped in the capillary will bubble out. The boiling point is reached when a rapid and continuous stream of bubbles emerges.[7][8]

- **Recording Temperature:** Note the temperature at which this rapid bubbling occurs. To confirm, slightly cool the apparatus. The boiling point is the temperature at which the liquid is drawn back into the capillary tube as the vapor pressure inside drops below the atmospheric pressure.[8]
- **Why an Inverted Capillary?** This technique, known as the Siwoloboff method, creates a small, isolated environment. The stream of bubbles indicates that the vapor pressure of the liquid has overcome the external pressure, providing a sharp, observable endpoint for the boiling point.[8]
- **Why Stir the Bath?** Uniform heat distribution is critical. Without stirring, localized superheating can occur, leading to inaccurate and non-reproducible measurements.



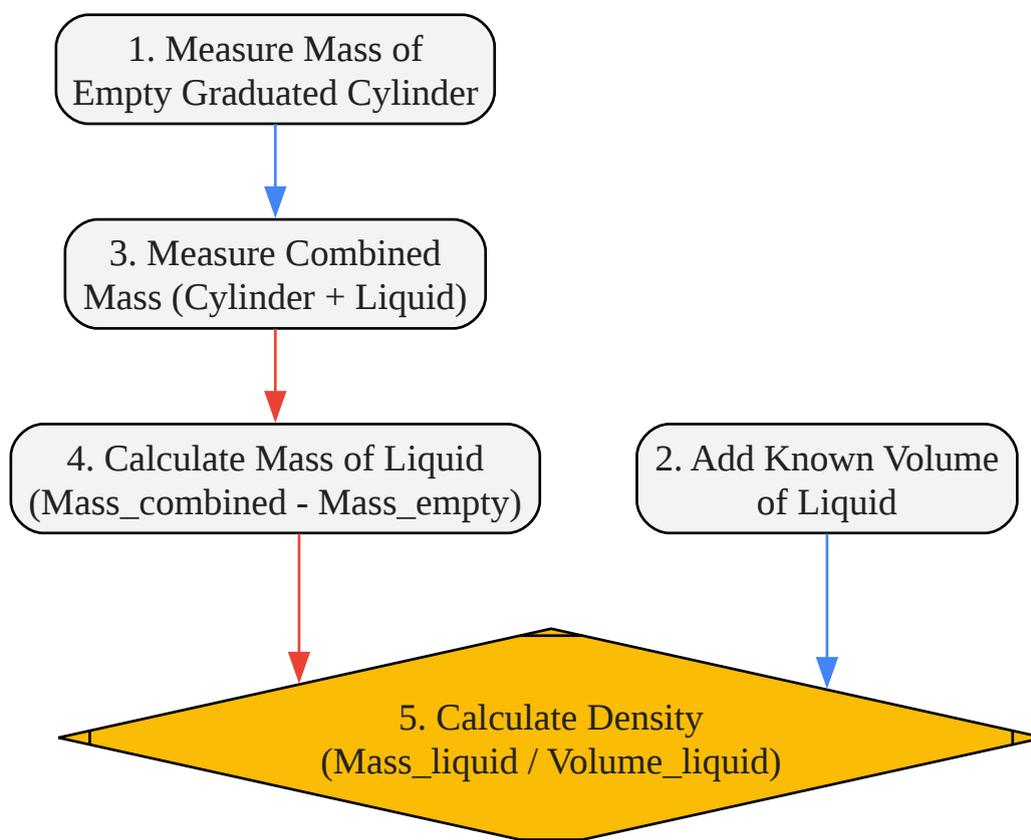
[Click to download full resolution via product page](#)

Caption: Workflow for determining boiling point using the capillary method.

## Density Measurement

Density, the mass per unit volume, is a fundamental physical property used to confirm a substance's identity and purity.

- **Mass of Empty Cylinder:** Place a clean, dry graduated cylinder on a calibrated analytical balance and record its mass.[\[9\]](#)
- **Volume Measurement:** Carefully add a specific volume of **1-Methylcyclohexanamine** (e.g., 10 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.
- **Mass of Cylinder and Liquid:** Place the graduated cylinder containing the liquid back on the balance and record the combined mass.[\[10\]](#)
- **Calculation:**
  - Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[\[9\]](#)
  - Calculate the density by dividing the mass of the liquid by its volume (Density = Mass/Volume).[\[11\]](#)
- **Validation:** Repeat the measurement two more times and average the results to ensure precision.[\[10\]](#)
- **Why a Graduated Cylinder?** For routine measurements, a graduated cylinder offers a good balance between accuracy and ease of use for measuring volume. For higher precision, a volumetric flask or pycnometer would be the instrument of choice.
- **Why Tare the Balance?** Taring (or measuring the empty container's mass) is fundamental to isolating the mass of the substance of interest, eliminating systematic error from the measurement.



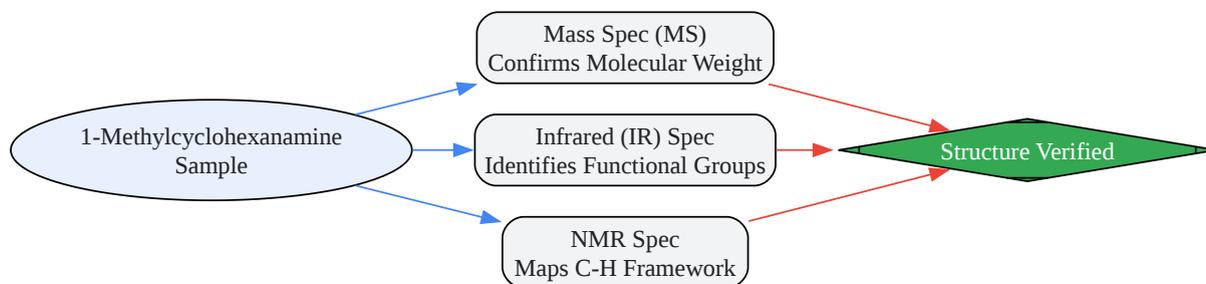
[Click to download full resolution via product page](#)

Caption: Standard laboratory workflow for determining the density of a liquid.

## Spectroscopic Profile for Structural Verification

While physical properties help characterize a bulk sample, spectroscopic methods are essential for confirming the molecular structure and purity at a molecular level.

## Analytical Workflow for Structural Confirmation



[Click to download full resolution via product page](#)

Caption: Integrated spectroscopic workflow for structural elucidation.

- Mass Spectrometry (MS): The primary role of MS is to determine the molecular weight of the compound. For **1-Methylcyclohexanamine** ( $C_7H_{15}N$ ), the molecular ion peak ( $M^+$ ) would be observed at an  $m/z$  (mass-to-charge ratio) of 113. This provides a direct confirmation of the molecular formula.[12]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in a molecule. For **1-Methylcyclohexanamine**, the key diagnostic signals are:
  - N-H Stretch: As a primary amine, it will exhibit a characteristic pair of medium-intensity peaks in the  $3300-3500\text{ cm}^{-1}$  region, corresponding to symmetric and asymmetric N-H stretching modes.[13] The absence of a broad peak around  $3300\text{ cm}^{-1}$  rules out an alcohol, while the presence of two peaks distinguishes it from a secondary amine (which shows only one).
  - C-H Stretch: Strong absorptions just below  $3000\text{ cm}^{-1}$  are characteristic of C-H bonds on  $sp^3$  hybridized carbons (the cyclohexane ring and methyl group).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR provides detailed information about the carbon-hydrogen framework.
  - $^1H$  NMR: Protons on the carbon adjacent to the electron-withdrawing amino group will be deshielded and appear further downfield than typical alkane protons. The spectrum would show complex multiplets for the cyclohexyl protons and a singlet for the methyl group.

- $^{13}\text{C}$  NMR: The spectrum will show distinct signals for the different carbons in the cyclohexane ring and the methyl group. Notably, the quaternary carbon atom bonded to both the methyl and amino groups would likely have a characteristic chemical shift.

By integrating the data from these three techniques—molecular weight from MS, functional groups from IR, and C-H framework from NMR—a scientist can unequivocally confirm the structure and assess the purity of **1-Methylcyclohexanamine**.

## References

- Wikipedia. 1-Methylcyclohexene. [[Link](#)]
- ChemBK. 1-Methylcyclohexylamine. [[Link](#)]
- Wikipedia. Cyclohexylamine. [[Link](#)]
- PubChem - NIH. N-Methylcyclohexylamine |  $\text{C}_7\text{H}_{15}\text{N}$  | CID 7514. [[Link](#)]
- Cheméo. Chemical Properties of Cyclohexanamine, N-methyl- (CAS 100-60-7). [[Link](#)]
- ChemSynthesis. **1-methylcyclohexanamine** - 6526-78-9. [[Link](#)]
- PubChem. 1-Amino-1-methylcyclohexane |  $\text{C}_7\text{H}_{15}\text{N}$  | CID 3021578. [[Link](#)]
- General Chemistry Laboratory, Cihan University-Erbil. Experimental No. (2) Boiling Point. [[Link](#)]
- Chemistry LibreTexts. 2: The Density of Liquids and Solids (Experiment). [[Link](#)]
- Chemistry LibreTexts. 24.11: Spectroscopy of Amines. [[Link](#)]
- BYJU'S. Determination Of Boiling Point Of An Organic Compound. [[Link](#)]
- WJEC. Determination of the density of liquids and solids. [[Link](#)]
- Chemistry LibreTexts. 6.2B: Step-by-Step Procedures for Boiling Point Determination. [[Link](#)]

- National Institute of Standards and Technology. 1-Methylcyclohexene with Water - IUPAC-NIST Solubilities Database. [\[Link\]](#)
- American Chemical Society. Lesson 3.3: Density of Water. [\[Link\]](#)
- JoVE. Video: Boiling Points - Procedure. [\[Link\]](#)
- University of Wisconsin-Madison. CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. [\[Link\]](#)
- NIST. Cyclohexene, 1-methyl- - the NIST WebBook. [\[Link\]](#)
- Chemos GmbH&Co.KG. Safety Data Sheet: Methylcyclohexane. [\[Link\]](#)
- YouTube. Determining the density of solids and liquids. The Lab Activity. [\[Link\]](#)
- YouTube. Spectroscopy Introduction: Using NMR, IR, and Mass Spec in Organic Chemistry. [\[Link\]](#)
- Chemistry Steps. Identifying Unknown from IR, NMR, and Mass Spectrometry. [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CAS 6526-78-9: 1-Methylcyclohexylamine | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 3. 1-Amino-1-methylcyclohexane | C7H15N | CID 3021578 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. [chemsynthesis.com](http://chemsynthesis.com) [[chemsynthesis.com](http://chemsynthesis.com)]
- 5. N-Methylcyclohexylamine | C7H15N | CID 7514 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]

- [6. Cyclohexanamine, N-methyl- \(CAS 100-60-7\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [7. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](#)
- [8. Video: Boiling Points - Procedure \[jove.com\]](#)
- [9. wjec.co.uk \[wjec.co.uk\]](#)
- [10. chem.libretexts.org \[chem.libretexts.org\]](#)
- [11. acs.org \[acs.org\]](#)
- [12. Identifying Unknown from IR, NMR, and Mass Spectrometry - Chemistry Steps \[chemistrysteps.com\]](#)
- [13. chem.libretexts.org \[chem.libretexts.org\]](#)
- [To cite this document: BenchChem. \[physical properties of 1-Methylcyclohexanamine\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1304961#physical-properties-of-1-methylcyclohexanamine\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

